

Personal protective equipment for handling LY2183240

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY2183240

Cat. No.: B1675615

[Get Quote](#)

Essential Safety and Handling Guide for LY2183240

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **LY2183240**, a potent fatty acid amide hydrolase (FAAH) inhibitor. Given the absence of a specific Safety Data Sheet (SDS) for **LY2183240**, this document synthesizes available data for the compound and analogous FAAH inhibitors, alongside general best practices for handling hazardous research chemicals, to ensure the safety of laboratory personnel.

Compound Properties and Hazards

LY2183240 is a potent, covalent inhibitor of the endocannabinoid-degrading enzyme FAAH.^[1]
^[2] It is a solid, powdered substance intended for laboratory research use only. While specific toxicity data for **LY2183240** is not publicly available, its potent biological activity necessitates careful handling to prevent accidental exposure. As with many potent enzyme inhibitors, the primary risks are associated with inhalation of airborne powder and skin contact.

Property	Data
Molecular Formula	C17H17N5O[3][4]
Molar Mass	307.349 g/mol [3][4]
Appearance	Solid powder
Storage	Store at -20°C for long term and 4°C for short term.

Personal Protective Equipment (PPE)

Due to the potent nature of **LY2183240** and the lack of specific toxicity data, a cautious approach to personal protection is warranted. The following PPE is recommended when handling **LY2183240**, particularly in its powdered form.

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gloves (e.g., nitrile), double-gloving is recommended.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Respiratory Protection	Use in a well-ventilated area. For weighing or procedures that may generate dust, a fit-tested N95 respirator or higher is recommended. All handling of the solid compound should ideally be performed in a certified chemical fume hood.
Body Protection	A lab coat should be worn at all times. Consider a disposable gown for procedures with a higher risk of contamination.

Operational and Disposal Plans

A clear, step-by-step plan for the handling and disposal of **LY2183240** is essential to minimize risk and ensure regulatory compliance.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Log the compound in your chemical inventory.
- Store the container in a designated, well-ventilated, and secure location at the recommended temperature (-20°C for long-term storage).

Preparation of Solutions:

- All weighing and preparation of stock solutions should be conducted in a chemical fume hood to prevent inhalation of the powder.
- Use a dedicated set of spatulas and weighing paper.
- Clean all equipment thoroughly after use. The initial rinsate should be collected as hazardous waste.

Handling of Solutions:

- When working with solutions of **LY2183240**, wear appropriate PPE as outlined above.
- Avoid direct contact with the skin and eyes.
- In case of a spill, immediately alert others in the area and follow your institution's spill cleanup procedures for hazardous chemicals.

Disposal Plan:

- Solid Waste: Dispose of unused solid **LY2183240** in its original or a clearly labeled, sealed container as hazardous chemical waste.
- Liquid Waste: Collect all solutions containing **LY2183240** in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of down the drain.
- Contaminated Materials: Any materials that have come into contact with **LY2183240**, such as pipette tips, gloves, and weighing paper, should be disposed of as solid hazardous chemical

waste.

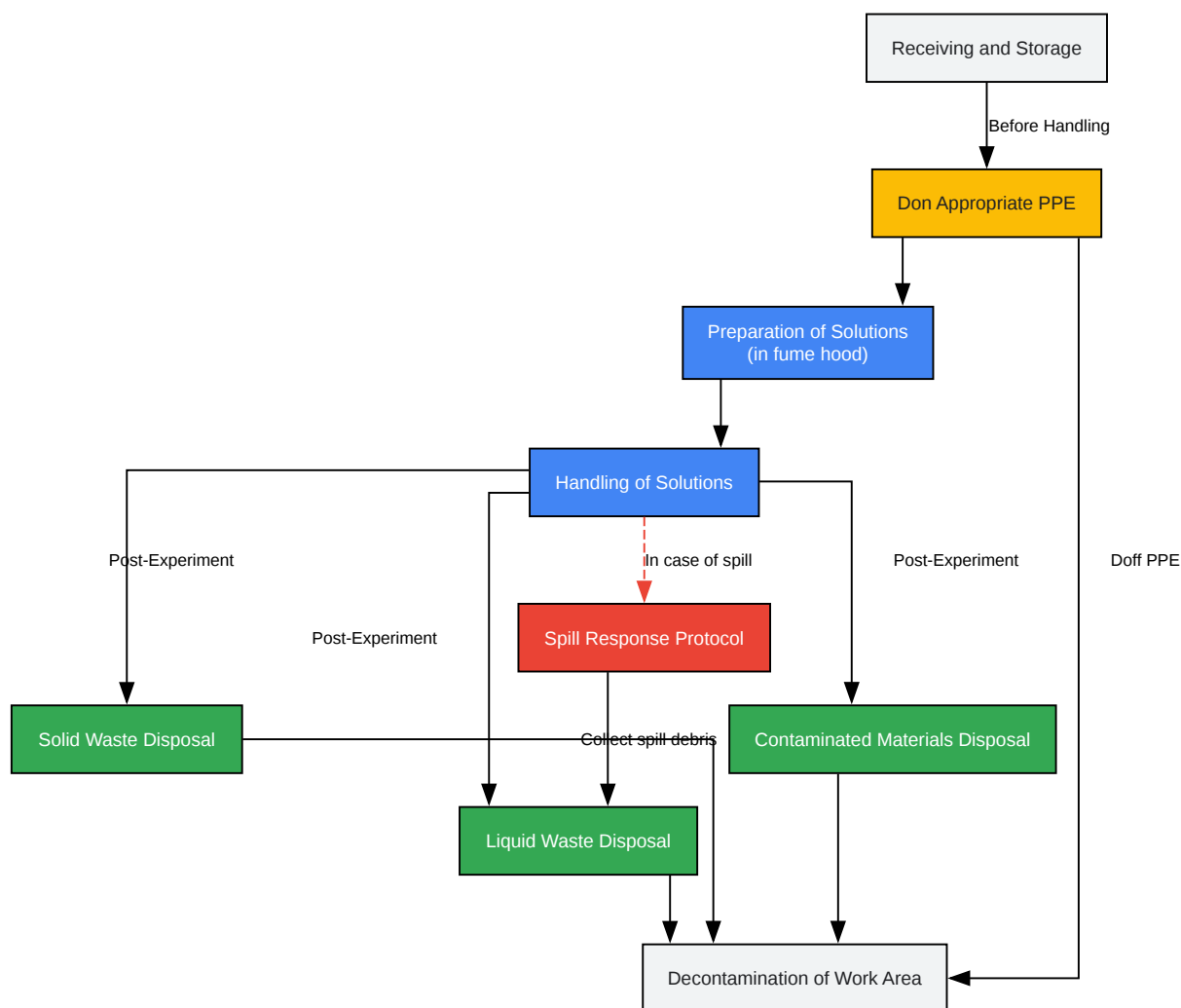
- Empty Containers: Empty containers that held **LY2183240** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.[5][6][7] After rinsing, the container can be disposed of according to institutional guidelines for non-hazardous waste, with the label defaced.

All waste disposal must be conducted in accordance with local, state, and federal regulations.

[8] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

Experimental Protocols

Detailed experimental protocols involving **LY2183240** should be developed and reviewed by the principal investigator and the institutional safety committee. These protocols should incorporate the safety and handling information provided in this guide.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **LY2183240**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. The putative endocannabinoid transport blocker LY2183240 is a potent inhibitor of FAAH and several other brain serine hydrolases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. LY-2183240 [medbox.iab.me]
- 4. LY-2183240 - Wikipedia [en.wikipedia.org]
- 5. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 6. vumc.org [vumc.org]
- 7. campusafety.lehigh.edu [campussafety.lehigh.edu]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling LY2183240]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675615#personal-protective-equipment-for-handling-ly2183240]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com